

Application Note: -Methyl-D-Histidine in Metabolic Research & Bioanalysis

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Compound of Interest

Compound Name: *NT-methyl-D-histidine dihydrochloride*

CAS No.: *2137082-08-5*

Cat. No.: *B2383450*

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-methyl-D-histidine (3-methyl-D-histidine) Content Type: Advanced Protocols & Methodologies
Audience: Metabolic Researchers, Analytical Chemists, Drug Development Scientists

Executive Summary & Chemical Context^{[1][2][3][4]}

-methyl-D-histidine (often abbreviated as 3-methyl-D-histidine or D-3MH) is the D-enantiomer of the well-known muscle breakdown biomarker,

-methyl-L-histidine. While the L-isomer is endogenously produced in mammals via the post-translational methylation of actin and myosin, the D-isomer occupies a unique niche in metabolic research.

Its primary applications stem from its metabolic stability (resistance to mammalian L-specific enzymes) and its utility as a chiral internal standard in mass spectrometry. Furthermore, emerging research into the "Gut-Muscle Axis" utilizes D-amino acids to distinguish microbial metabolic activity from mammalian host processes.

Nomenclature Clarification

- Common Name: 3-methyl-D-histidine^{[1][2][3][4][5]}

- IUPAC Name: D-Histidine,
-methyl- (or 3-methyl-D-histidine depending on ring numbering convention).
- Abbreviation:
-Me-D-His
- Distinction:
 - -methyl-L-histidine (L-3MH): Biomarker for myofibrillar protein degradation.
 - -methyl-D-histidine (D-3MH): Analytical standard, microbial metabolite, and proteolysis-resistant peptide building block.

Core Application: Chiral LC-MS/MS Bioanalysis

Role: The "Gold Standard" Internal Standard for Muscle Catabolism Quantification.

The Scientific Rationale

Quantifying L-3MH in plasma or urine is critical for assessing muscle wasting (sarcopenia, cachexia). However, standard reverse-phase chromatography often fails to separate the 1-methyl and 3-methyl isomers efficiently, and matrix effects can suppress ionization.

Using

-methyl-D-histidine (specifically isotopically labeled, e.g., D-3MH-

) as an Internal Standard (IS) provides superior validation. Unlike L-isomer isotopologues which may co-elute perfectly and suffer identical suppression, the D-isomer can be separated on chiral columns to prove enantiomeric purity or used on achiral columns where it co-elutes but provides a distinct mass tag if deuterated.

Protocol 1: Chiral Separation & Quantification of Methylhistidines

Objective: To quantify endogenous L-3MH using D-3MH as a retention-time marker and quantification standard.

Reagents

- Analyte: Plasma or Urine samples.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Internal Standard (IS):

-methyl-D-histidine-

(Deuterated D-isomer).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile (LC-MS grade).

Step-by-Step Methodology

- Sample Preparation (Protein Precipitation):
 - Aliquot 50

L of plasma into a 1.5 mL tube.
 - Add 20

L of IS Working Solution (10

M

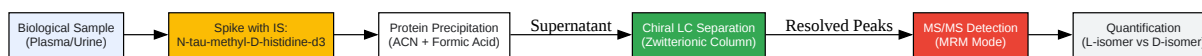
-methyl-D-histidine-

).
 - Add 150

L of ice-cold Acetonitrile (containing 0.1% Formic Acid) to precipitate proteins.
 - Vortex for 30 seconds; Centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Transfer supernatant to a glass vial.
- LC-MS/MS Configuration:

- Column: Chiralpak ZWIX(+) or equivalent zwitterionic chiral stationary phase (150 x 3 mm, 3 m).
- Flow Rate: 0.4 mL/min.
- Gradient: Isocratic elution (typically 40% A / 60% B) is often sufficient for enantiomer separation, but a shallow gradient (60% B 40% B over 5 min) ensures sharpening of the D-isomer peak.
- Detection (MRM Mode):
 - Monitor transitions for L-3MH and D-3MH.
 - L-3MH:
170.1
124.1
 - D-3MH-
(IS):
173.1
127.1
- Data Analysis:
 - The D-isomer will elute at a distinct retention time (RT) compared to the L-isomer on chiral columns.
 - Validation Check: If a peak appears at the D-isomer RT in a non-spiked biological sample, it indicates microbial origin (see Section 3).

Workflow Diagram: Chiral Bioanalysis



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Caption: Workflow for using N-tau-methyl-D-histidine as an internal standard to validate L-isomer quantification.

Application: Peptide Engineering & Stability

Role: Building Block for Protease-Resistant Peptidomimetics.

The Scientific Rationale

Therapeutic peptides often fail due to rapid degradation by serum proteases. Incorporating D-amino acids ("Retro-inverso" design) prevents recognition by proteolytic enzymes.

-methyl-D-histidine adds a second layer of protection:

- Stereochemical mismatch: Proteases cannot cleave the D-peptide bond.
- Steric hindrance: The methyl group on the imidazole ring (position) blocks interaction with metal ions (like Zn^{2+} in metalloproteases) or specific binding pockets.

Protocol 2: Solid-Phase Peptide Synthesis (SPPS) Incorporation

Objective: Synthesize a stable analog of a histidine-containing bioactive peptide (e.g., Angiotensin or TRH analogs).

Reagents

- Resin: Rink Amide MBHA resin.
- Amino Acid: Fmoc-methyl-D-histidine (Fmoc-D-His(3-Me)-OH).

- Coupling Agents: HATU / DIPEA.
- Deprotection: 20% Piperidine in DMF.

Methodology

- Resin Swelling: Swell resin in DMF for 30 min.
- Fmoc Removal: Treat with 20% Piperidine (2 x 5 min). Wash with DMF (5x).
- Coupling of Modified Histidine:
 - Dissolve Fmoc-methyl-D-histidine (3 eq), HATU (2.9 eq), and DIPEA (6 eq) in DMF.
 - Note: The methyl group on the imidazole increases hydrophobicity; ensure complete dissolution.
 - Add to resin and shake for 60 min at Room Temp.
- Capping: Acetylate unreacted amines to prevent deletion sequences.
- Cleavage: Treat with TFA/TIS/H₂O (95:2.5:2.5) for 2 hours.
- Validation: Analyze via HPLC. The D-isomer incorporation usually results in a slight retention time shift compared to the L-analog.

Emerging Application: The Gut-Muscle Axis

Role: Differentiating Host vs. Microbial Metabolism.

Recent studies suggest that while mammals almost exclusively produce L-3MH, gut microbiota (specifically certain *Clostridium* and *Bacillus* strains) possess racemases capable of producing D-amino acids, or they degrade dietary methylhistidine differently.

- Experimental Design: Researchers measuring "Total Methylhistidine" often overlook the enantiomeric ratio.

- Application: High levels of

-methyl-D-histidine in urine, when controlled for diet, can serve as a biomarker for gut dysbiosis or bacterial overgrowth, distinct from the muscle breakdown signal of the L-isomer.

Comparative Data: L vs D Isomer Properties

Feature	-Methyl-L-Histidine	-Methyl-D-Histidine
Origin	Mammalian Muscle (Actin/Myosin)	Microbial / Synthetic / Dietary Trace
Enzymatic Fate	Excreted unchanged (Humans)	Resistant to Histidase/Carnosinase
LC-MS/MS Use	Primary Analyte (Biomarker)	Internal Standard / Chiral Tracer
Peptide Synthesis	Standard Building Block	Protease-Resistant Building Block

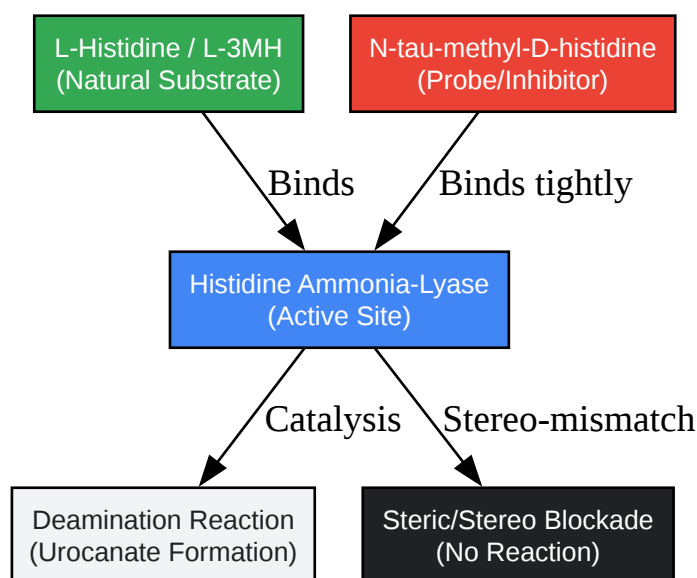
Enzymatic Mechanistic Studies

Role: Probing Active Sites of Histidine Ammonia-Lyase (HAL).

-methyl-D-histidine is used as a competitive inhibitor or mechanistic probe for enzymes that process histidine. Because the D-isomer cannot undergo the

-elimination catalyzed by Histidine Ammonia-Lyase (Histidase) efficiently, it binds to the active site without being turned over, allowing crystallographic capture of the enzyme-substrate complex.

Mechanism Diagram: Enzyme Interaction



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Caption: Mechanistic difference in enzymatic processing. The D-isomer acts as a stable probe.

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